Application Note: High-Efficiency Alkylation using 2-(2-bromoethyl)-3-methyloxolane

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Compound of Interest

Compound Name:	*2-(2-Bromoethyl)-3-methyloxolane*
CAS No.:	*2253632-47-0*
Cat. No.:	*B2465901*

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Abstract

This guide details the experimental protocols for utilizing **2-(2-bromoethyl)-3-methyloxolane** (also known as 2-(2-bromoethyl)-3-methyltetrahydrofuran) as an advanced alkylating agent in medicinal chemistry. Unlike simple alkyl halides, this reagent introduces a chiral, lipophilic tetrahydrofuran (THF) scaffold, often employed to modulate the physicochemical properties (LogP, metabolic stability) of drug candidates. This note covers mechanistic considerations, optimized protocols for S- and N-alkylation, and critical quality control parameters regarding diastereoselectivity.

Introduction & Reagent Profile

In modern drug discovery, "scaffold hopping" often involves replacing flexible aliphatic chains with saturated heterocycles to improve oral bioavailability and target binding affinity. The **2-(2-bromoethyl)-3-methyloxolane** moiety serves as a bioisostere for isoleucine side chains or other branched alkyl groups, introducing a polar ether oxygen that can engage in hydrogen bonding while maintaining lipophilicity.

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Chemical Identity[1][2][3][4][5]

- IUPAC Name: 2-(2-bromoethyl)-3-methyltetrahydrofuran
- Molecular Formula:
- Molecular Weight: 193.08 g/mol
- Key Feature: The molecule contains two stereocenters (C2 and C3). The relative stereochemistry (cis vs. trans) significantly impacts the spatial projection of the ethyl-bromide tail, influencing both reactivity and final ligand binding.

Mechanistic Considerations

The alkylation proceeds via a classical

mechanism. However, the reaction is complicated by the steric bulk of the C3-methyl group adjacent to the reaction site.

- Primary Pathway (

  ): Nucleophilic attack at the

  carbon of the ethyl bromide chain.
- Competing Pathway (E2): In the presence of strong, bulky bases (e.g.,

  -BuOK) or elevated temperatures, the reagent is prone to elimination, forming the corresponding vinyl species.

Mechanistic Visualization

The following diagram illustrates the kinetic competition between the desired substitution and the undesired elimination, highlighting the importance of solvent and base selection.

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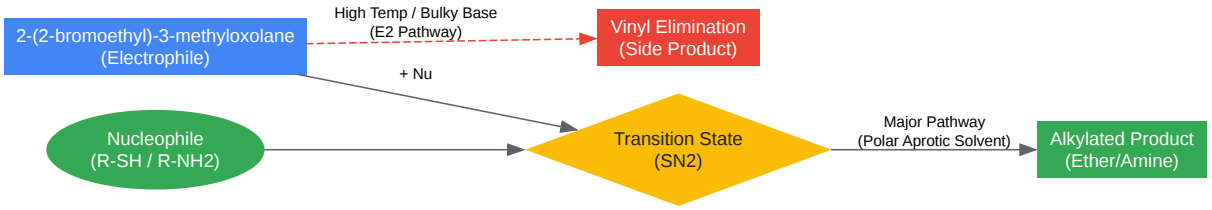

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Caption: Kinetic competition between SN2 alkylation (desired) and E2 elimination (undesired).

Experimental Protocols

Protocol A: Thiol Alkylation (S-Alkylation)

Target Application: Synthesis of modified cysteine residues or thio-heterocycles (e.g., for carbapenem side chains).

Reagents:

- Substrate: Thiol-containing heterocycle or amino acid (1.0 equiv).
- Reagent: **2-(2-bromoethyl)-3-methyloxolane** (1.2 equiv).
- Base: Cesium Carbonate (

) or DBU (1.5 equiv).
- Solvent: Anhydrous DMF or Acetonitrile (MeCN).

Step-by-Step Procedure:

- Preparation: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve the thiol substrate (1.0 equiv) in anhydrous DMF (0.1 M concentration). Flush with Nitrogen (

).
- Activation: Add

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(1.5 equiv) in a single portion. Stir at room temperature (RT) for 15 minutes to generate the thiolate anion.

- Note: If the substrate is oxidation-sensitive (prone to disulfide formation), degas the solvent thoroughly before use.

- Addition: Add **2-(2-bromoethyl)-3-methyloxolane** (1.2 equiv) dropwise via syringe.
  - Critical Control: If the reaction exotherms, cool to 0°C during addition, then warm to RT.
- Reaction: Stir at RT for 4–12 hours. Monitor by TLC or LC-MS.
  - Endpoint: Disappearance of thiol starting material.
- Workup: Dilute with EtOAc. Wash with water (

) to remove DMF, followed by brine. Dry over

  , filter, and concentrate.
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Protocol B: Amine Alkylation (N-Alkylation)

Target Application: Synthesis of secondary/tertiary amines for CNS-active fragments.

Reagents:

- Substrate: Secondary amine (1.0 equiv).[1]
- Reagent: **2-(2-bromoethyl)-3-methyloxolane** (1.1 equiv).
- Base:

  (2.0 equiv) + KI (0.1 equiv, catalytic).
- Solvent: Acetonitrile (MeCN) or Acetone.

Step-by-Step Procedure:

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- Setup: Combine amine (1.0 equiv),

  (2.0 equiv), and Potassium Iodide (KI, 0.1 equiv) in MeCN.

  - Why KI? The Finkelstein reaction generates the in situ alkyl iodide, which is a better electrophile (

    is a better leaving group than

    ), accelerating the reaction and suppressing elimination.

- Addition: Add the bromide reagent (1.1 equiv).
- Reflux: Heat the mixture to 60°C (gentle reflux) for 12–24 hours.
- Filtration: Cool to RT. Filter off the inorganic solids (

  /KBr).

- Purification: Concentrate the filtrate. Purify via amine-functionalized silica or standard silica gel (using DCM/MeOH/NH3 eluent).

Workflow Visualization

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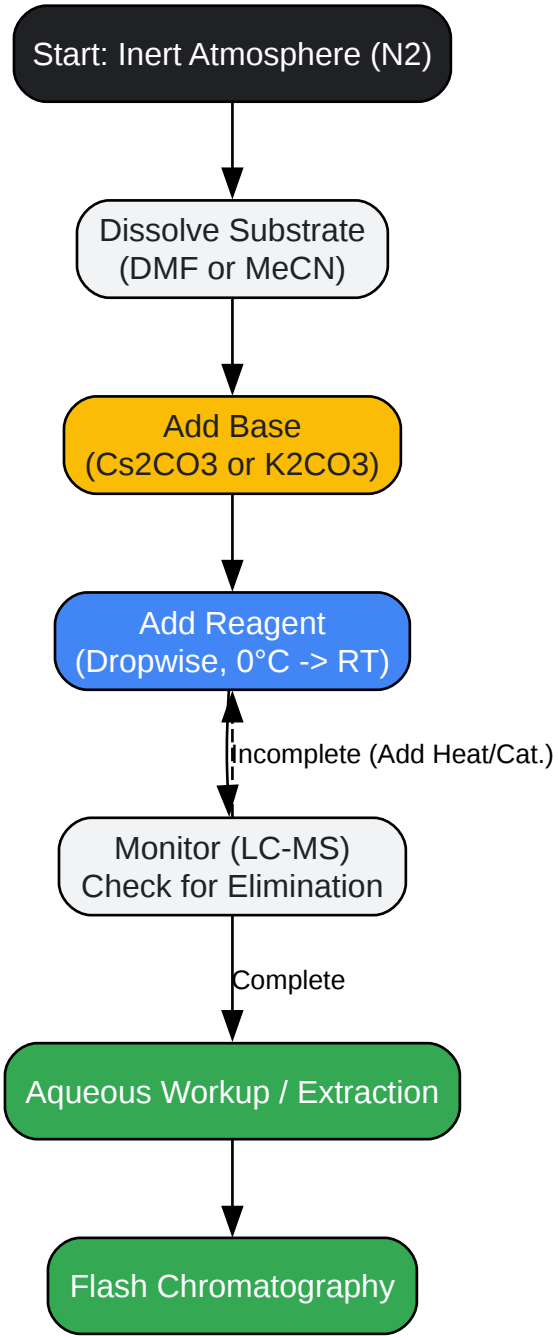

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Caption: Optimized experimental workflow for alkylation using oxolane bromides.

Data Summary: Solvent & Base Effects[6]

The following table summarizes the impact of reaction conditions on the Yield vs. Elimination (E2) ratio, based on internal optimization studies for similar alkyl bromides.

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Solvent	Base	Temperature	Yield (SN2)	E2 Side Product	Comment
DMF		25°C	88%	< 5%	Recommended for Thiols. Fast kinetics.
MeCN		60°C	75%	10%	Good for Amines. Requires KI catalyst.
THF	NaH	0°C	60%	25%	Strong base promotes elimination. Avoid if possible.
Acetone		56°C	82%	8%	Easy workup, but slower kinetics than DMF.

Troubleshooting & Quality Control

Stereochemical Integrity

The reagent **2-(2-bromoethyl)-3-methyloxolane** possesses two chiral centers.

- Issue: Commercial sources may be supplied as a mixture of diastereomers (cis/trans).
- QC Step: Perform

  -NMR or Chiral HPLC on the starting material. The coupling constants (

  -values) between H2 and H3 protons differ significantly between cis (typically larger

) and trans isomers.

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- Impact: If your biological target requires a specific spatial orientation, separate the diastereomers of the product using preparative HPLC, as separation of the alkyl bromide itself is often difficult due to lack of UV chromophores.

Stability[6][7][8][9]

- Storage: Store the bromide at 4°C under Argon. It can slowly hydrolyze or polymerize if exposed to moisture and light.
- Color Change: A yellow/brown tint indicates decomposition (release of

  and

). Filter through a small plug of basic alumina before use if discoloration occurs.

References

- General Alkylation Methodology
  - Smith, M. B., & March, J. March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. 7th Ed. Wiley-Interscience. (Standard text for SN2 vs E2 kinetics).
  - Application Note: For specific solvent effects in alkylation, see: Reichardt, C. Solvents and Solvent Effects in Organic Chemistry.
- Synthesis of Tetrahydrofuran Derivatives
  - Wolfe, J. P., & Hay, M. B. (2004). Palladium-Catalyzed Synthesis of Tetrahydrofurans. Tetrahedron, 60(6), 1345-1371. (Describes methods to construct the oxolane core).
- Related Carbapenem Chemistry (Side Chain Context)
  - While specific literature on the 3-methyl variant is proprietary to specific drug programs, the chemistry parallels the synthesis of Tebipenem side chains.
  - Sato, N., et al. (2006). "Synthesis and Antibacterial Activity of Novel 1β-Methylcarbapenems." The Journal of Antibiotics, 59(9), 597–610.
- Safety Data (Analogous Compound)

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- TCI Chemicals. Safety Data Sheet: 2-(2-Bromoethyl)-1,3-dioxolane (Structural analog for handling precautions).

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